

Solubility of 1-Bromo-2-Octanol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Octanol, 1-bromo-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of 1-bromo-2-octanol in various organic solvents. Due to the limited availability of specific quantitative data for 1-bromo-2-octanol, this document leverages data from its structural isomer, 8-bromo-1-octanol, and established principles of chemical solubility to provide a thorough understanding for researchers and professionals in drug development.

Introduction to 1-Bromo-2-Octanol

1-bromo-2-octanol is a halogenated alcohol with a molecular structure that suggests a nuanced solubility profile. Its octyl chain provides a significant nonpolar character, while the hydroxyl and bromo functional groups introduce polarity. The position of these groups at the 1 and 2 positions creates a distinct chemical environment compared to its isomers, influencing its interactions with different solvents. Understanding its solubility is crucial for its application in organic synthesis, formulation development, and as a building block in medicinal chemistry.

Predicted Solubility Profile of 1-Bromo-2-Octanol

The principle of "like dissolves like" is fundamental to predicting the solubility of 1-bromo-2-octanol. The long alkyl chain suggests good solubility in nonpolar, lipophilic solvents. Conversely, the polar hydroxyl group allows for hydrogen bonding, suggesting potential solubility in polar protic solvents. The presence of the bromine atom further contributes to the molecule's polarity.

It is anticipated that 1-bromo-2-octanol will be miscible with a range of common organic solvents. However, its solubility is likely to be influenced by the solvent's polarity, hydrogen bonding capability, and steric factors.

Solubility Data for 8-Bromo-1-Octanol (Structural Isomer)

While specific quantitative solubility data for 1-bromo-2-octanol is not readily available in the literature, qualitative data for its structural isomer, 8-bromo-1-octanol, offers valuable insights. It is important to note that the different positioning of the functional groups will lead to variations in solubility between the two isomers.

Solvent	Qualitative Solubility of 8-Bromo-1-Octanol
Ethanol	Miscible[1]
Acetone	Miscible[1]
Diethyl Ether	Miscible[1]
Chloroform	Sparingly Soluble[2]
Ethyl Acetate	Slightly Soluble[2]

This data is for 8-bromo-1-octanol and should be used as a general guideline for 1-bromo-2-octanol, not as a direct substitute.

Experimental Protocol for Determining Solubility

To obtain precise quantitative solubility data for 1-bromo-2-octanol, a standardized experimental protocol should be followed. The following is a general method for determining the solubility of a liquid compound in an organic solvent at a specific temperature.

Objective:

To determine the concentration of 1-bromo-2-octanol that can be dissolved in a specific organic solvent to form a saturated solution at a controlled temperature.

Materials:

- 1-bromo-2-octanol (high purity)
- Selected organic solvents (e.g., methanol, ethanol, acetone, diethyl ether, dichloromethane)
- Analytical balance
- Volumetric flasks and pipettes
- Temperature-controlled shaker or water bath
- Centrifuge
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector
- Syringes and filters (0.45 µm)

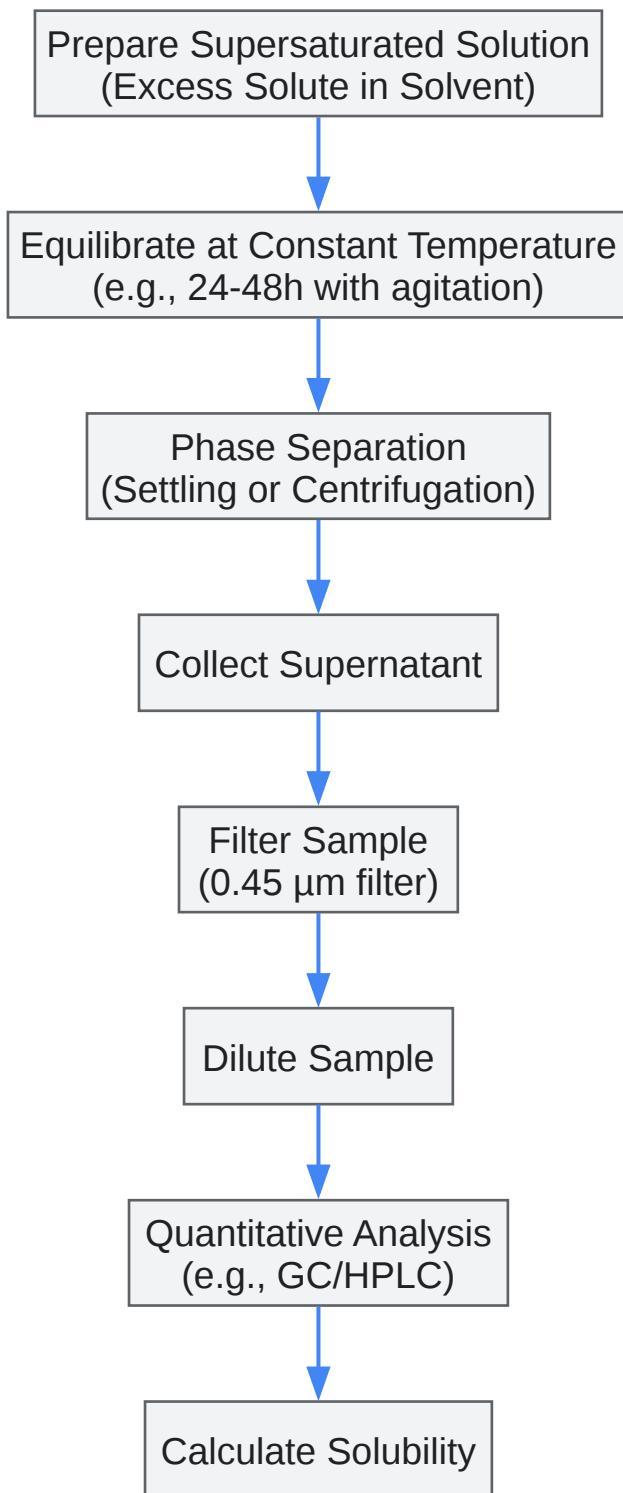
Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of 1-bromo-2-octanol to a known volume of the selected organic solvent in a series of sealed vials.
- Equilibration: Place the vials in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the constant temperature to allow any undissolved 1-bromo-2-octanol to settle. For emulsions or fine suspensions, centrifugation can be used to facilitate phase separation.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant using a syringe. To avoid collecting any undissolved solute, it is crucial not to disturb the sediment.
- Sample Filtration: Immediately filter the collected aliquot through a 0.45 µm syringe filter into a clean vial. This step removes any remaining micro-particles.

- Dilution: Accurately dilute the filtered sample with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantitative Analysis: Analyze the diluted samples using a calibrated GC or HPLC method to determine the concentration of 1-bromo-2-octanol.
- Data Calculation: Calculate the solubility as the concentration of 1-bromo-2-octanol in the saturated solution, typically expressed in g/L, mg/mL, or mol/L.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in a typical solubility determination experiment.



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Caption: Logical workflow for the experimental determination of solubility.

Conclusion

While direct quantitative solubility data for 1-bromo-2-octanol is scarce, a strong predictive understanding can be established based on its molecular structure and data from its isomer, 8-bromo-1-octanol. It is expected to be soluble in a range of common organic solvents. For precise applications, the experimental protocol outlined in this guide provides a robust method for determining its quantitative solubility. This information is critical for the effective use of 1-bromo-2-octanol in research, development, and manufacturing processes within the pharmaceutical and chemical industries.

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